

Technical Guide: Solubility Profile of 3-Chloro-1-methyl-5-nitroisoquinoline

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Compound of Interest

Compound Name: 3-Chloro-1-methyl-5-nitroisoquinoline

Cat. No.: B8686552

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Executive Summary

3-Chloro-1-methyl-5-nitroisoquinoline is a functionalized heterocyclic building block used primarily in the synthesis of bioactive isoquinoline alkaloids and pharmaceutical intermediates. Its solubility behavior is governed by the interplay between the lipophilic chloro-methyl isoquinoline core and the strongly electron-withdrawing, polar nitro group at the 5-position.

- Primary Solvents: Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF).
- Process Solvents: Dichloromethane (DCM), Acetone, Ethyl Acetate.
- Recrystallization Media: Hot Ethanol, Acetone/Hexane systems.
- Insolubility: Water, aliphatic hydrocarbons (Hexane, Heptane).

Physicochemical Profile & Solubility Prediction

Understanding the molecule's electronic architecture is the first step in predicting solvent interaction.

Property	Value / Description	Impact on Solubility
Molecular Formula	C ₁₀ H ₇ ClN ₂ O ₂	Moderate molecular weight (222.63 g/mol) suggests solid state at RT.
Core Structure	Isoquinoline	Planar, aromatic system. Prone to - stacking, requiring solvents that can disrupt these interactions.
Substituent 1	-NO ₂ (Nitro, C5)	Dominant Factor. High polarity. Increases solubility in polar aprotic solvents (DMSO) and decreases solubility in non-polar alkanes.
Substituent 2	-Cl (Chloro, C3)	Lipophilic. ^[1] Enhances solubility in chlorinated solvents (DCM, CHCl ₃).
Substituent 3	-CH ₃ (Methyl, C1)	Weakly lipophilic. Disrupts crystal lattice energy slightly compared to the des-methyl analog, potentially lowering MP and improving general organic solubility.
Predicted LogP	~2.5 - 3.0	Moderately lipophilic. "Like dissolves like" applies for organic solvents.

Estimated Solubility Data (Empirical & Analog-Derived)

Note: Values are estimated ranges based on structural analogs (e.g., 3-chloro-5-nitroisoquinoline) and standard solubility parameters for nitro-heterocycles.

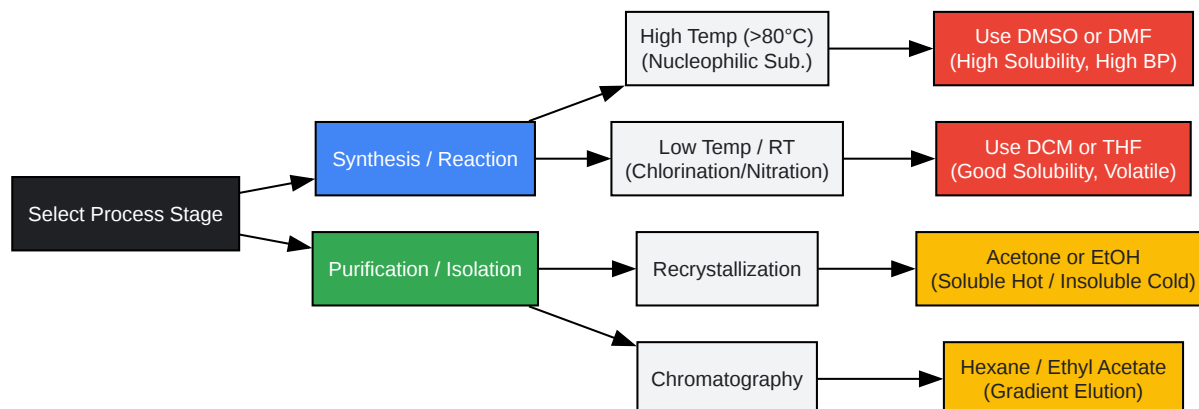
Table 1: Solubility in Common Laboratory Solvents

Solvent Class	Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Application Context
Polar Aprotic	DMSO	High	> 100	Reaction Medium: Ideal for S _N Ar reactions or palladium-catalyzed couplings.
DMF	High	> 100	Reaction Medium: Alternative to DMSO; easier to remove by aqueous workup.	
Acetone	Moderate	20 - 50	Purification: Excellent for recrystallization (soluble hot, less soluble cold).	
Chlorinated	DCM	Good	50 - 80	Extraction/Transfer: Standard solvent for dissolving crude reaction mixtures.
Chloroform	Good	50 - 80	Analysis: Standard solvent for NMR spectroscopy.	
Polar Protic	Methanol	Low/Mod	5 - 15	Precipitation: Product likely precipitates upon cooling or concentration.

Ethanol	Low	< 10 (Cold)	Recrystallization: Soluble at reflux; excellent anti-solvent when cold.	
Esters	Ethyl Acetate	Moderate	10 - 30	Chromatography: Standard mobile phase component (with Hexane).
Non-Polar	Hexane	Insoluble	< 1	Anti-Solvent: Used to crash product out of DCM or Ethyl Acetate solutions.
Aqueous	Water	Insoluble	< 0.1	Workup: Used to wash away salts and polar impurities.

Solvent Selection Logic for Workflows

The following decision tree illustrates the logical flow for selecting solvents based on the experimental stage (Reaction vs. Purification).



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Caption: Solvent selection logic based on thermal requirements and polarity needs.

Experimental Protocols

A. Gravimetric Solubility Determination (Saturation Method)

Use this protocol to generate precise data for your specific batch.

- Preparation: Weigh ~50 mg of **3-Chloro-1-methyl-5-nitroisoquinoline** into a 4 mL glass vial.
- Solvent Addition: Add exactly 0.5 mL of the target solvent (e.g., Acetone).
- Equilibration: Cap tightly and vortex/shake for 24 hours at 25°C.
 - Visual Check: If the solid dissolves completely immediately, add more solid until a precipitate remains (saturation).
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into a pre-weighed vial.
- Drying: Evaporate the solvent (under nitrogen stream or vacuum) until mass is constant.

- Calculation:

B. Recrystallization Strategy

Based on analog behavior (1-chloro-3-methyl-5-nitroisoquinoline), acetone is a preferred solvent.

- Dissolution: Dissolve crude solid in minimal boiling Acetone.
- Clarification: If insoluble particles remain, filter while hot.
- Nucleation: Allow the solution to cool slowly to room temperature.
- Precipitation: If no crystals form, add Hexane dropwise until slight turbidity persists, then cool to 4°C.
- Collection: Filter crystals and wash with cold Hexane/Acetone (9:1) mixture.

Safety & Handling (Solvent Specific)

- DMSO/DMF: These solvents are skin-permeable and can carry the nitro-compound (potentially toxic/mutagenic) through the skin. Double-gloving (Nitrile) is mandatory.
- DCM: Highly volatile. Use only in a fume hood to prevent inhalation.
- Nitro-Compounds: Many nitro-isoquinolines are potential energetic materials or sensitizers. Avoid heating to dryness without testing thermal stability (DSC) first.

References

- PubChem. (2025).[2][3] Compound Summary: 3-Chloroisoquinoline (Analog). National Library of Medicine. Retrieved from [\[Link\]](#)
- PrepChem. (n.d.). Synthesis of 1-chloro-3-methyl-5-nitro-isoquinoline. (Reference for recrystallization of structural isomers). Retrieved from [\[Link\]](#)

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